

Optimizing Pineapple Yield and Quality: A Comparative Analysis of Cloprop Application Rates

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Compound of Interest

Compound Name: *2-(3-Chlorophenoxy)propionic acid*

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For researchers, scientists, and professionals in drug and agricultural development, this guide provides an in-depth comparison of the effects of different concentrations of Cloprop (2-(3-chlorophenoxy) propionic acid), a plant growth regulator widely used to enhance fruit size and quality in pineapple cultivation. This analysis is based on field trial data to inform optimal application strategies.

Cloprop is a synthetic auxin that plays a crucial role in the later stages of pineapple fruit development. Its primary functions include increasing fruit size and weight, and delaying maturation, which can be critical for managing harvest schedules and improving market value. [1][2][3] While several commercial formulations are available, such as Fruitone® and Swellpine®, understanding the impact of the active ingredient's concentration is fundamental to achieving desired outcomes.[2]

Performance Evaluation of Cloprop Concentrations

A field study conducted on the 'Giant Kew' pineapple cultivar provides key insights into how varying concentrations of Cloprop affect various growth and quality parameters. The experiment evaluated five different treatment levels: a control group (no Cloprop application) and four different concentrations of Cloprop applied as a foliar spray.[4][5]

The results, summarized in the table below, demonstrate a clear dose-dependent response for several key metrics. Notably, the 100 ppm concentration emerged as the most effective in

reducing the crown-to-fruit ratio, a desirable trait for fresh fruit markets, and in maximizing fruit weight and shelf life.[4][5]

Treatment Concentration	Crown Length (cm)	Crown to Fruit Ratio	Fruit Length (cm)	Pulp Weight (g)	Peel Weight (g)	Core Weight (g)	Shelf Life (days)
Control (0 ppm)	27.45	1.62	16.94	1012	385	185	14.33
50 ppm	16.89	1.01	16.72	1052	392	192	17.67
100 ppm	14.28	0.83	17.22	1080	403	200	19.33
150 ppm	15.12	0.91	16.61	1045	390	190	16.33
200 ppm	16.25	0.99	16.42	1027	387	187	15.00

Data sourced from a study on Pineapple cv. Giant Kew.[4][5]

While the 100 ppm concentration showed the most favorable results in terms of fruit size and shelf life, it is important to note that higher concentrations (150 ppm and 200 ppm) were associated with adverse effects, such as burns on the lower leaves of the crown and a reduction in Total Soluble Solids (TSS), which can impact fruit sweetness.[4]

Experimental Protocol

The findings presented are based on a robust experimental design intended to isolate the effects of Cloprop concentration.

Experimental Design: The study utilized a Completely Randomized Design (CRD) with five treatment groups, each replicated four times.[4][5]

Treatment Application:

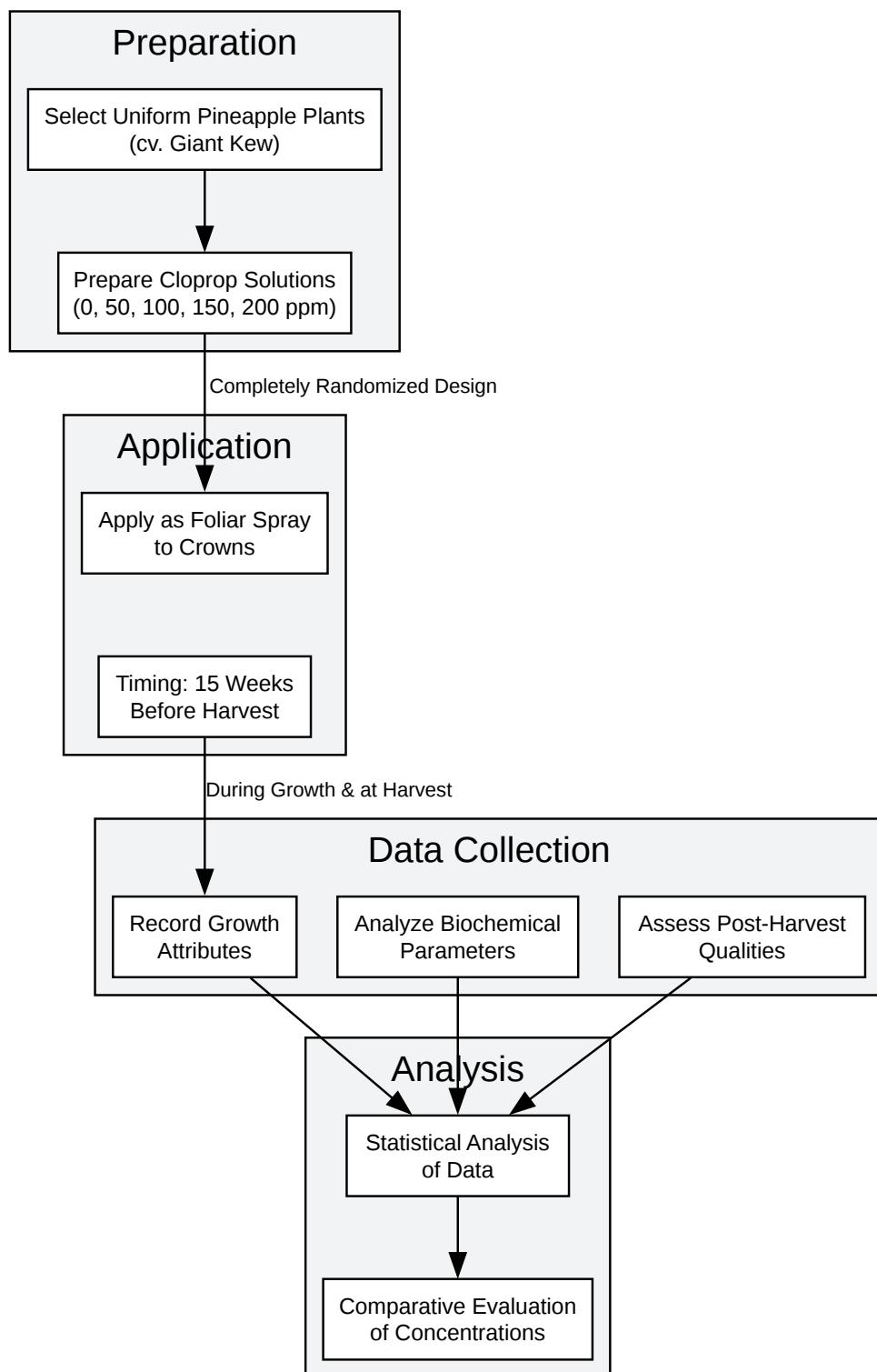
- **Timing:** The Cloprop solutions were applied 15 weeks before the anticipated harvest, specifically when the last batch of flowers had withered and the corolla was 3-5 cm in length. [1][4][5]

- Method: The application was a foliar spray directed at the pineapple crowns.[4][5]

Data Collection: A comprehensive set of parameters were recorded, including:

- Growth Attributes: Crown length and circumference, crown to fruit length ratio, fruit length (with and without crown), pulp weight, peel weight, pulp to peel ratio, and core weight.[4]
- Biochemical Parameters: Total Soluble Solids (TSS), titratable acidity, TSS:acid ratio, ascorbic acid, and total, reducing, and non-reducing sugars.[4]
- Post-Harvest Qualities: Shelf life and physiological loss in weight (PLW).[4]

Experimental Workflow for Cloprop Field Trial



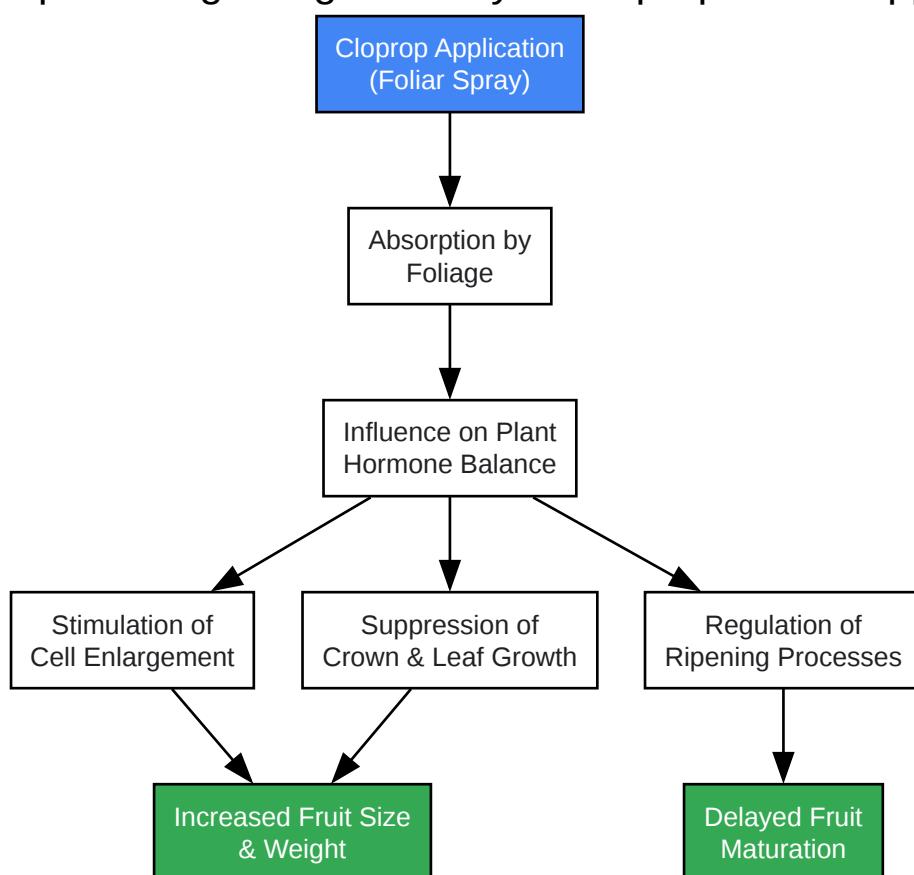
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Caption: Experimental workflow for a field trial of different Cloprop concentrations on pineapple.

Signaling Pathway and Mechanism of Action

Cloprop, as a phenoxypropionic acid, acts as a plant growth regulator.^[2] It is absorbed by the foliage and influences the hormonal balance within the plant, which in turn affects fruit development.^{[2][3]} By modulating auxin activity, Cloprop can stimulate cell enlargement in the fruit, leading to increased size and weight.^[1] It also suppresses the growth of the crown and leaves, redirecting the plant's resources to the developing fruit.^[1] The delay in fruit ripening is achieved by influencing the physiological processes within the fruit, extending its shelf life.^[3]

Simplified Signaling Pathway of Cloprop in Pineapple



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Caption: Simplified signaling pathway of Cloprop in pineapple fruit development.

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